

# MLN120B dihydrochloride stability and storage conditions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MLN120B dihydrochloride

Cat. No.: B1147984

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## MLN120B Dihydrochloride Technical Support Center

This technical support center provides comprehensive guidance on the stability, storage, and handling of **MLN120B dihydrochloride**. It is intended for researchers, scientists, and drug development professionals to ensure the integrity and optimal performance of the compound in their experiments.

## Frequently Asked Questions (FAQs)

Q1: How should I store **MLN120B dihydrochloride** powder upon receipt?

A: Upon receipt, the solid **MLN120B dihydrochloride** should be stored at 4°C, sealed from moisture. For long-term storage, it is recommended to store the powder at -20°C for up to 3 years.

Q2: What is the recommended solvent for preparing stock solutions?

A: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **MLN120B dihydrochloride**. It is soluble in DMSO at concentrations ranging from 12.73 mg/mL to 73 mg/mL.<sup>[1][2]</sup> Some sources also report solubility in water (up to 2.2 mg/mL) and ethanol (with sonication and warming).<sup>[1][3]</sup>

Q3: How should I store the stock solutions?

A: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[4] For short-term storage, aliquots can be kept at -20°C for up to 1 month.[2][4] For long-term storage, it is highly recommended to store the aliquots at -80°C, where they can be stable for 6 months to 2 years.[4][5]

Q4: I am having trouble dissolving **MLN120B dihydrochloride** in DMSO. What should I do?

A: **MLN120B dihydrochloride**'s solubility can be affected by the quality of the DMSO. Due to its hygroscopic nature, it is crucial to use newly opened or anhydrous DMSO.[2][4] If you still encounter solubility issues, gentle warming and ultrasonication can aid in dissolution.[3][4] For some formulations, adjusting the pH to 8 with NaOH and heating to 80°C has been noted to improve solubility.[4]

Q5: Is **MLN120B dihydrochloride** sensitive to light?

A: While specific photostability studies for **MLN120B dihydrochloride** are not readily available in the public domain, it is a general best practice for all light-sensitive compounds to be stored in amber vials or protected from light to prevent potential degradation.

Q6: What is the stability of **MLN120B dihydrochloride** in aqueous solutions or cell culture media?

A: The stability of **MLN120B dihydrochloride** in aqueous solutions, including cell culture media, has not been extensively reported. It is recommended to prepare fresh dilutions from the DMSO stock solution for each experiment and use them immediately. Avoid storing the compound in aqueous solutions for extended periods.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Ensure the solid compound and stock solutions are stored at the recommended temperatures and protected from moisture. Aliquot stock solutions to minimize freeze-thaw cycles.
Inaccurate concentration of the stock solution.	Verify the accuracy of your weighing and dilution calculations. Use a calibrated balance and precise pipetting techniques.	
Precipitation of the compound in cell culture medium	Low solubility in aqueous solutions.	Lower the final concentration of MLN120B dihydrochloride in your assay. Ensure the final DMSO concentration is compatible with your cell line and does not exceed 0.5%. Prepare fresh dilutions immediately before use.
Loss of compound activity over time	Instability of the stock solution.	Check the age of your stock solution and the storage conditions. If stored at -20°C, use within 1 month. For longer-term storage, use aliquots stored at -80°C.

## Stability and Storage Conditions Summary

The following tables summarize the recommended storage and stability data for **MLN120B dihydrochloride**.

### Solid Compound Storage

Condition	Duration	Notes
4°C	Short-term	Sealed, away from moisture.
-20°C	Up to 3 years	For long-term storage.

## Stock Solution Stability

Solvent	Storage Temperature	Duration
DMSO	-20°C	1 month[2][4]
DMSO	-80°C	6 months to 2 years[4][5]

## Solubility Data

Solvent	Concentration	Notes
DMSO	≥12.73 mg/mL (28.95 mM)[1]	Use of fresh, anhydrous DMSO is recommended.[2][4]
	16.67 mg/mL (37.91 mM)[4]	May require ultrasonic and warming, and pH adjustment. [4]
	≥31 mg/mL (84.51 mM)[5]	
	73 mg/mL (199.01 mM)[2]	
Water	2.2 mg/mL (5.0 mM)[1]	
Ethanol	≥8.53 mg/mL[3]	Requires ultrasonic and warming.[3]

## Experimental Protocols

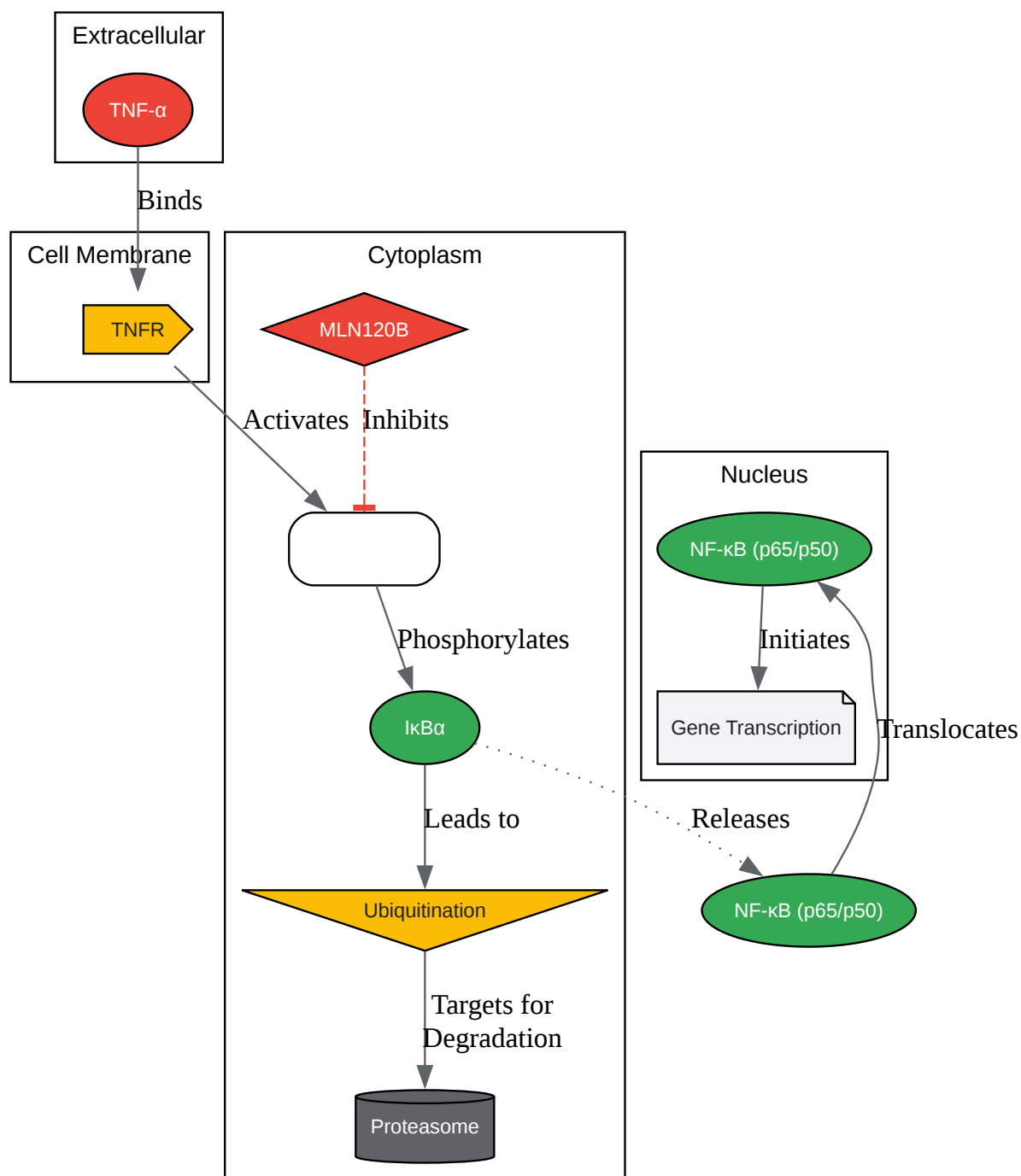
### Protocol for Preparing a 10 mM Stock Solution in DMSO

- Equilibration: Allow the vial of **MLN120B dihydrochloride** powder to equilibrate to room temperature before opening to prevent condensation of moisture.

- **Weighing:** Accurately weigh the desired amount of the compound using a calibrated analytical balance.
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the powder. For example, to prepare a 10 mM stock solution from 1 mg of **MLN120B dihydrochloride** (MW: 439.72 g/mol ), add 227.4  $\mu$ L of DMSO.
- **Solubilization:** Vortex the solution and, if necessary, use gentle warming (e.g., a 37°C water bath) or sonication until the compound is completely dissolved.
- **Aliquoting and Storage:** Dispense the stock solution into smaller, single-use aliquots in amber vials. Store the aliquots at -80°C for long-term use or at -20°C for short-term use.

## Visualizations

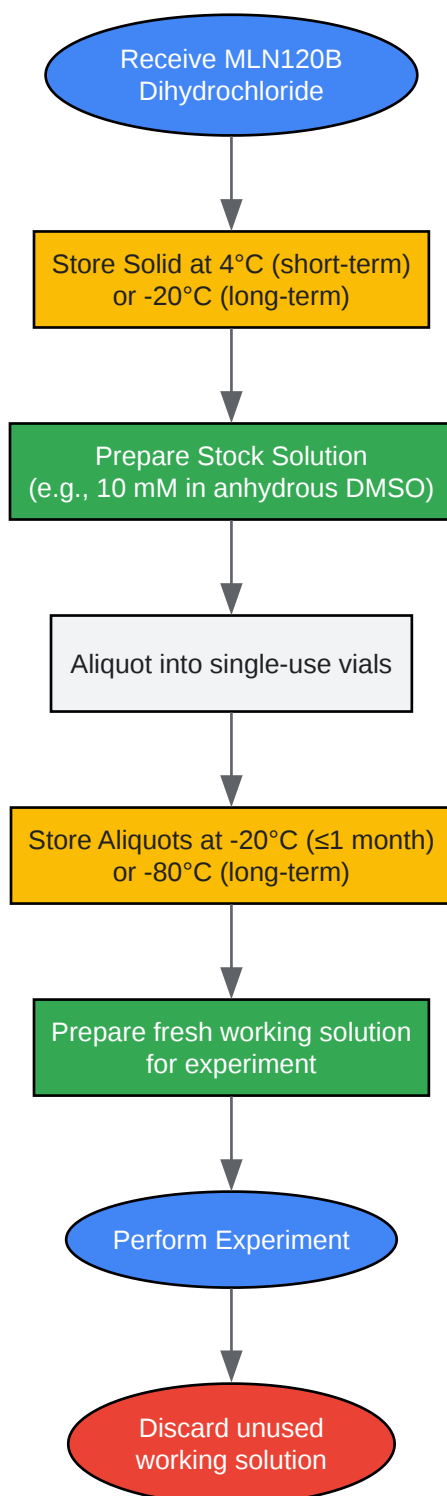
### MLN120B Mechanism of Action: IKK $\beta$ Inhibition in the NF- $\kappa$ B Pathway



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Caption: MLN120B inhibits IKK $\beta$ , preventing I $\kappa$ B $\alpha$  phosphorylation and subsequent NF- $\kappa$ B activation.

## Recommended Workflow for Handling MLN120B Dihydrochloride



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Caption: Recommended experimental workflow for **MLN120B dihydrochloride** from receipt to use.

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- To cite this document: BenchChem. [MLN120B dihydrochloride stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1147984#mln120b-dihydrochloride-stability-and-storage-conditions]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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